

The Solubility Profile of Acid Chrome Blue K: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Acid Chrome Blue K** (also known as ACBK, C.I. Mordant Blue 31, CAS 3270-25-5) in aqueous and organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this dye in their work.

Introduction to Acid Chrome Blue K

Acid Chrome Blue K is a di-ortho-hydroxy-azo dye that functions as a metal indicator. Its chemical structure and properties make it suitable for various applications, including in the textile industry, metallurgical analysis, soil and plant analysis, and as an indicator for the complexometric titration of metal ions such as calcium, magnesium, lead, and zinc. In recent years, it has gained prominence as a novel metal indicator for visual, colorimetric detection in Loop-mediated isothermal amplification (LAMP) assays.

Solubility of Acid Chrome Blue K

The solubility of a dye is a critical parameter for its application, influencing its storage, handling, and performance in various assays. The following table summarizes the available quantitative and qualitative solubility data for **Acid Chrome Blue K**.



Solvent	Quantitative Solubility	Qualitative Description	Source(s)
Water	Data not available	Soluble, forms a rose- red solution which turns grayish-blue in alkaline conditions. The aqueous solution is noted to be unstable and is often used in a solid mixture with sodium chloride.	
Dimethyl Sulfoxide (DMSO)	50 mg/mL (85.26 mM)	-	
Ethanol	Data not available	Soluble	•

Note: Ultrasonic assistance may be required for dissolution in DMSO. Hygroscopic DMSO can significantly impact solubility, and the use of newly opened solvent is recommended.

Experimental Protocols for Solubility Determination

While specific experimental data on the solubility of **Acid Chrome Blue K** in water and ethanol is not readily available in the literature, a standardized protocol can be employed to determine these values quantitatively. The following methodologies are adapted from general procedures for dye solubility assessment.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the dye and then determining the mass of the dissolved solid.

Materials:

- Acid Chrome Blue K powder
- Solvent of interest (e.g., deionized water, absolute ethanol)



- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars
- Temperature-controlled water bath or incubator
- Syringe filters (0.45 μm pore size)
- Oven

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of Acid Chrome Blue K powder to a known volume of the solvent in a sealed container (e.g., a volumetric flask).
 - Place the container in a temperature-controlled bath (e.g., 25 °C) and stir vigorously using a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After stirring, allow the solution to remain undisturbed at the constant temperature for several hours to allow undissolved particles to settle.
- Sample Collection and Analysis:
 - \circ Carefully withdraw a known volume of the supernatant using a pre-weighed syringe fitted with a 0.45 μ m filter to remove any undissolved particles.
 - Dispense the filtered, saturated solution into a pre-weighed, dry container.
 - Determine the mass of the collected solution.
 - Evaporate the solvent by placing the container in an oven at a suitable temperature (e.g., 105 °C) until a constant weight is achieved.



 After cooling to room temperature in a desiccator, weigh the container with the dried dye residue.

Calculation:

 The solubility (S) can be calculated in g/100 mL using the following formula: S = (Mass of dried dye / Volume of solution collected) * 100

Spectrophotometric Method for Solubility Determination

This method is suitable for chromophoric compounds like **Acid Chrome Blue K** and relies on Beer-Lambert's law.

Materials:

- Acid Chrome Blue K powder
- Solvent of interest
- UV-Vis Spectrophotometer
- · Volumetric flasks and pipettes
- Analytical balance

Procedure:

- · Preparation of a Standard Curve:
 - Prepare a stock solution of Acid Chrome Blue K of a known concentration in the solvent of interest.
 - From the stock solution, prepare a series of dilutions of known concentrations.
 - Measure the absorbance of each dilution at the wavelength of maximum absorbance (λmax) for Acid Chrome Blue K in that solvent.
 - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.



- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method (Section 3.1, step 1).
 - Withdraw a small aliquot of the clear supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the standard curve.
 - Measure the absorbance of the diluted solution at λmax.

Calculation:

- Use the linear regression equation from the standard curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by multiplying by the dilution factor.

Application in Loop-Mediated Isothermal Amplification (LAMP)

Acid Chrome Blue K serves as a visual indicator in LAMP assays by detecting changes in the concentration of magnesium ions (Mg²⁺), which are essential for the reaction.

During the LAMP reaction, a large amount of DNA is synthesized, leading to the formation of magnesium pyrophosphate as a byproduct. This process consumes Mg²⁺ ions from the reaction mixture. **Acid Chrome Blue K** exhibits a distinct color change in response to the decreasing concentration of free Mg²⁺, allowing for a simple, naked-eye detection of a positive amplification reaction. The color of the solution changes from red in the presence of sufficient Mg²⁺ (negative reaction) to blue when the Mg²⁺ concentration decreases (positive reaction).

Logical Workflow of ACBK in LAMP Assay





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